

Analytical Techniques for Tafluprost and its Metabolites: Application Notes and Protocols

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Compound of Interest

Compound Name: 15-OH Tafluprost

Cat. No.: B15570769

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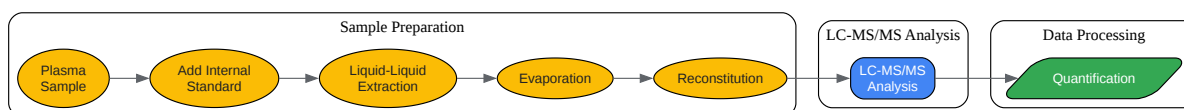
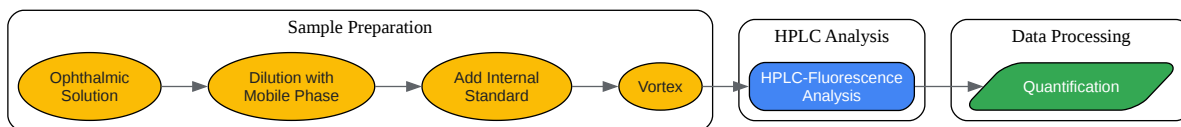
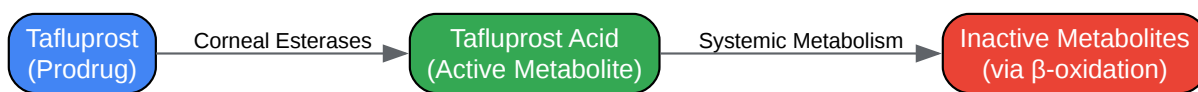
For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the analytical techniques used for the quantification of Tafluprost and its primary metabolite, Tafluprost acid. Detailed application notes and experimental protocols are presented to guide researchers in the selection and implementation of appropriate analytical methodologies.

Understanding the Metabolism of Tafluprost

Tafluprost is a prostaglandin F2 α analog that functions as an ester prodrug. Following topical administration, it is rapidly hydrolyzed by esterases in the cornea to its biologically active metabolite, Tafluprost acid.[1][2] The primary metabolic pathway for Tafluprost acid is through β -oxidation of the α -chain, a process similar to the metabolism of endogenous prostaglandins.[3][4] It is important to note that studies on the metabolism of Tafluprost in monkeys have indicated that no metabolic reactions occur at the 15-carbon position.[1] This suggests that "15-hydroxy Tafluprost" is not a metabolite of Tafluprost, and therefore, analytical methods are focused on the quantification of Tafluprost and its key active metabolite, Tafluprost acid.

The metabolic conversion of Tafluprost to Tafluprost acid is a critical step for its pharmacological activity. Subsequently, Tafluprost acid is further metabolized into inactive compounds.



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